

Structure-Activity Relationship of Scutebarbatine W and its Analogs: A Comparative Guide

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Compound of Interest

Compound Name: Scutebarbatine W

Cat. No.: B1169356

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the structure-activity relationships (SAR) of **Scutebarbatine W** and its naturally occurring analogs, focusing on their cytotoxic activities against various cancer cell lines. The information is compiled from preclinical studies to facilitate further research and drug development efforts in the field of oncology.

Quantitative Comparison of Cytotoxic Activity

The following table summarizes the in vitro cytotoxic activity (IC₅₀ values) of **Scutebarbatine W**'s analogs and other related neoclerodane diterpenoids isolated from *Scutellaria barbata*. The data highlights the varying potencies of these compounds against different human cancer cell lines.

Compound	Cancer Cell Line	IC50 (μM)	Reference
Barbatin F	HCT-116	44.3	[1]
Barbatin G	HCT-116	32.3	
Scutebata A	LoVo	5.31	
SMMC-7721	10.2	[1]	
HCT-116	8.5	[1]	
MCF-7	7.6	[1]	
Scutebata B	LoVo	28.5	[1]
SMMC-7721	15.4	[1]	
HCT-116	20.1	[1]	
MCF-7	18.2	[1]	
Barbatin A	HONE-1	8.1	
KB	7.5	[2]	
HT29	6.8	[2]	[2]
Barbatin B	HONE-1	6.5	
KB	5.9	[2]	
HT29	5.2	[2]	[2]
Barbatin C	HONE-1	5.3	
KB	4.8	[2]	
HT29	4.1	[2]	[2]
Scutebarbatine B	HONE-1	4.4	
KB	6.1	[2]	
HT29	3.5	[2]	[3]
Scutehenanine H	Various	2.0 - 4.2	

6-(2,3-epoxy-2-

isopropyl-n-

Various

2.0 - 4.2

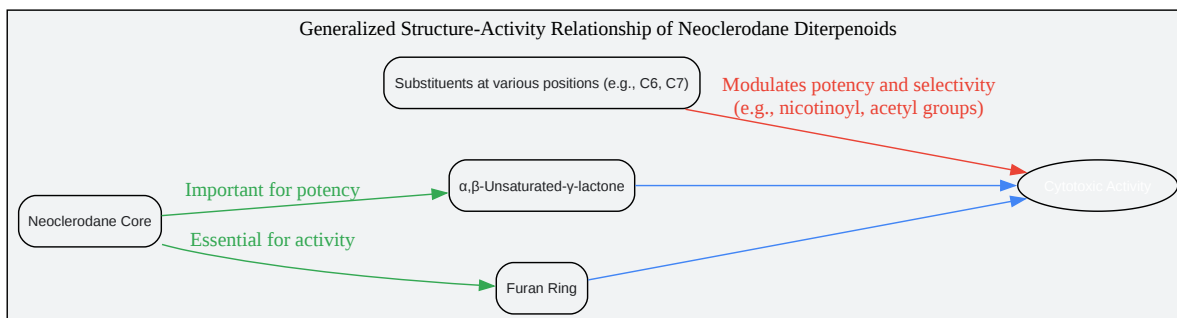
[3]

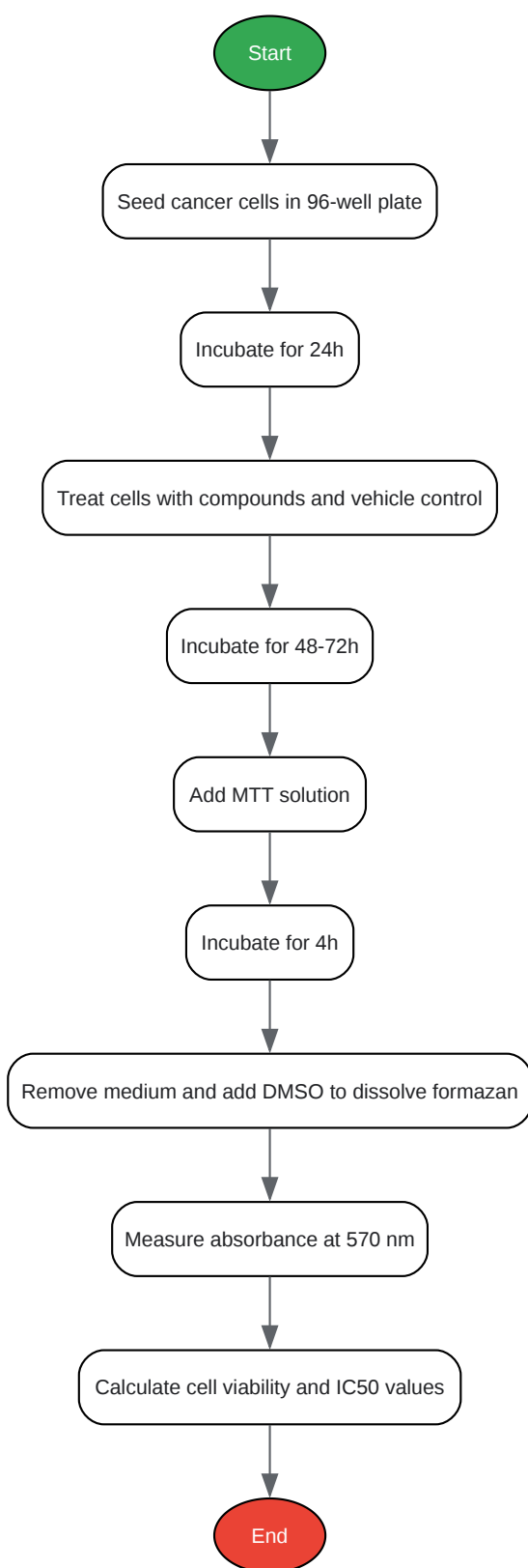
propoxyl)barbatin C

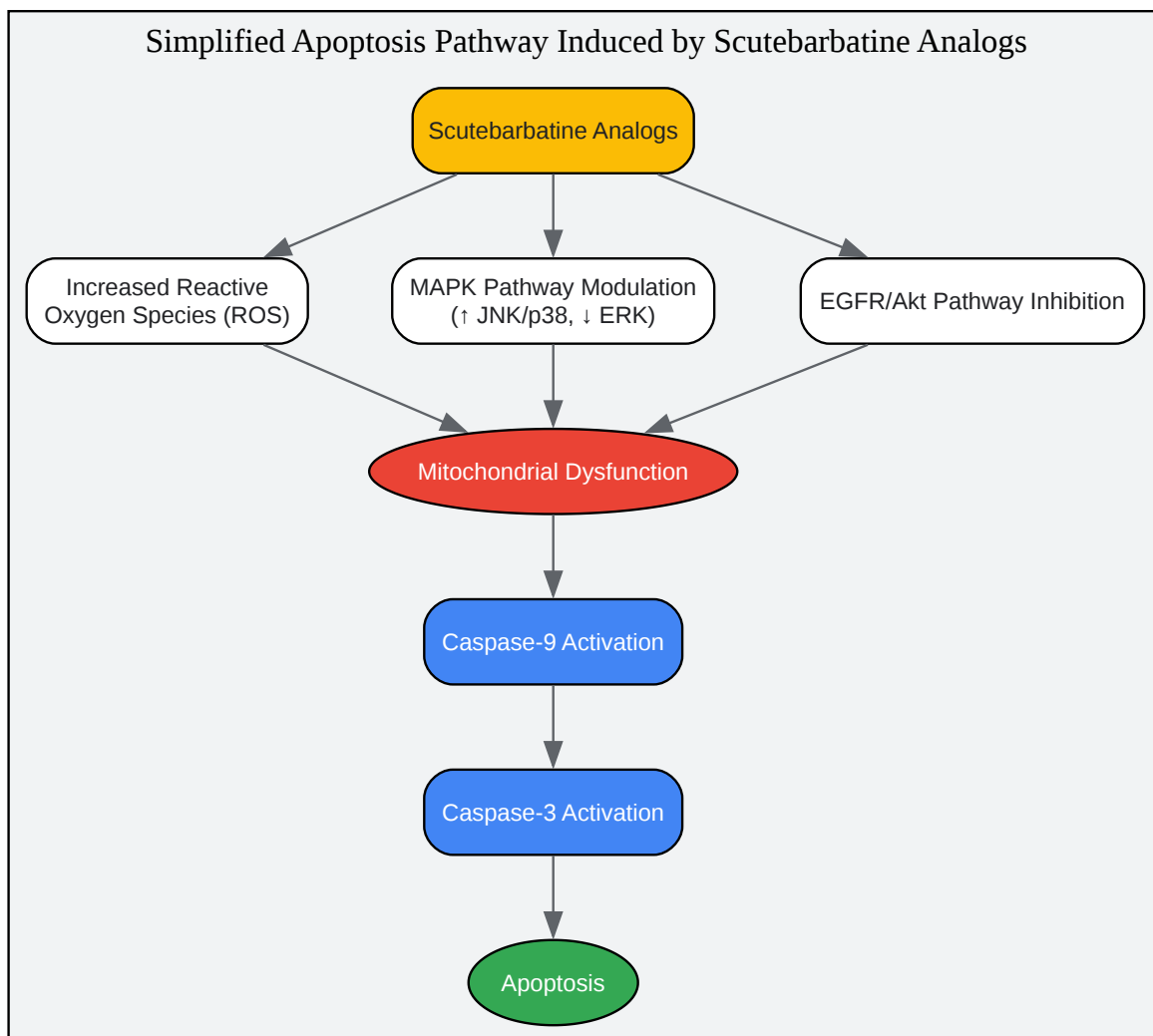
Structure-Activity Relationship Insights

While a comprehensive SAR study on a synthetic library of **Scutebarbatine W** analogs is not yet available in the public domain, analysis of the cytotoxic data for naturally occurring neoclerodane diterpenoids from *Scutellaria barbata* suggests several key structural features that influence their anticancer activity.

A proposed generalization of the structure-activity relationship is depicted below:







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References

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